An In-depth Technical Guide to 3-(bromomethyl)-N,N-dimethylaniline

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Compound of Interest

Compound Name:	*3-(bromomethyl)-N,N-dimethylaniline*
CAS No.:	*734506-61-7*
Cat. No.:	*B2810986*

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Introduction

3-(bromomethyl)-N,N-dimethylaniline is a substituted aromatic amine that holds significant potential as a versatile building block in organic synthesis, particularly within the realms of medicinal chemistry and materials science. Its structure incorporates a reactive benzylic bromide moiety, making it an excellent electrophilic substrate for a variety of nucleophilic substitution reactions. The presence of the electron-donating N,N-dimethylamino group at the meta-position influences the reactivity of the aromatic ring and the benzylic carbon, offering unique opportunities for the synthesis of complex molecules.

This technical guide provides a comprehensive overview of **3-(bromomethyl)-N,N-dimethylaniline**, including its identification, chemical properties, a plausible synthetic route, and potential applications. A key focus of this document is to clearly distinguish this compound from its isomer, 3-bromo-N,N-dimethylaniline, with which it is often confused.

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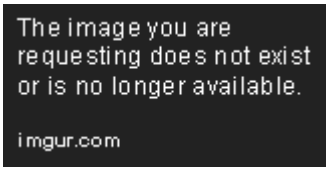
Part 1: Core Identification and Properties

CAS Number and Synonyms

It is crucial to correctly identify the compound of interest to ensure the accuracy and reproducibility of experimental work. There is significant potential for confusion between **3-(bromomethyl)-N,N-dimethylaniline** and its structural isomer, 3-bromo-N,N-dimethylaniline, where the bromine atom is directly attached to the aromatic ring.

Table 1: Compound Identification

Feature	3-(bromomethyl)-N,N-dimethylaniline	3-bromo-N,N-dimethylaniline
Structure		
CAS Number	734506-61-7	16518-62-0[1][2][3][4][5][6][7]
Molecular Formula	$C_9H_{12}BrN$	$C_8H_{10}BrN$
Molecular Weight	214.10 g/mol	200.08 g/mol
Synonyms	Limited public information available	(3-Bromophenyl)dimethylamine, 1-Bromo-3-dimethylaminobenzene, 3-(N,N-Dimethylamino)-1-bromobenzene, 3-Bromo-N,N-dimethylbenzenamine, N-(3-Bromophenyl)dimethylamine, m-Bromo-N,N-dimethylaniline[3][4][6]

A hydrobromide salt of **3-(bromomethyl)-N,N-dimethylaniline** is also documented, with the CAS number 135334-15-5.

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Chemical Properties and Reactivity

While extensive experimental data for **3-(bromomethyl)-N,N-dimethylaniline** is not widely published, its reactivity can be reliably inferred from its chemical structure and by analogy to similar compounds, such as its para-isomer, 4-(bromomethyl)-N,N-dimethylaniline.

The key to its utility lies in the benzylic bromide group (-CH_2Br). This primary benzylic bromide is highly susceptible to nucleophilic substitution reactions (both S_n1 and S_n2 mechanisms are plausible) due to the ability of the adjacent benzene ring to stabilize the transition state and any potential carbocation intermediate through resonance.[6][8] The electron-donating N,N-dimethylamino group, although at the meta position, will have some influence on the electron density of the ring, which in turn affects the reactivity of the benzylic position.

Common transformations involving the bromomethyl group include:

- Alkylation of amines, thiols, and alcohols: Forming new carbon-nitrogen, carbon-sulfur, and carbon-oxygen bonds, respectively.
- Formation of Grignard reagents: Although potentially challenging in the presence of the amine functionality.
- Wittig reactions: Following conversion to a phosphonium salt.

The N,N-dimethylamino group can also participate in reactions, such as N-oxide formation or quaternization, although the benzylic bromide is expected to be the more reactive site under most conditions.

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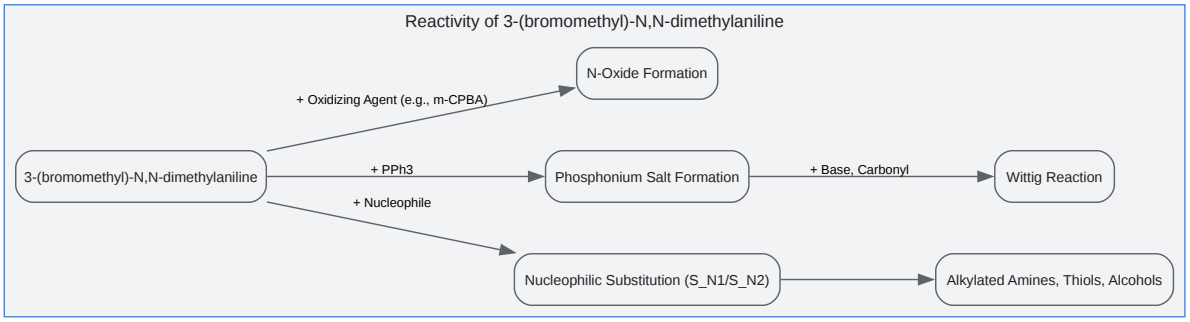

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Caption: Key reaction pathways for **3-(bromomethyl)-N,N-dimethylaniline**.

Part 2: Synthesis and Application

Proposed Synthetic Route

A plausible and efficient method for the synthesis of **3-(bromomethyl)-N,N-dimethylaniline** is through the free-radical bromination of its precursor, 3-methyl-N,N-dimethylaniline. The Wohl-Ziegler reaction, which employs N-bromosuccinimide (NBS) in the presence of a radical initiator (like AIBN or benzoyl peroxide) or under photochemical conditions, is a standard and selective method for benzylic bromination.[9]

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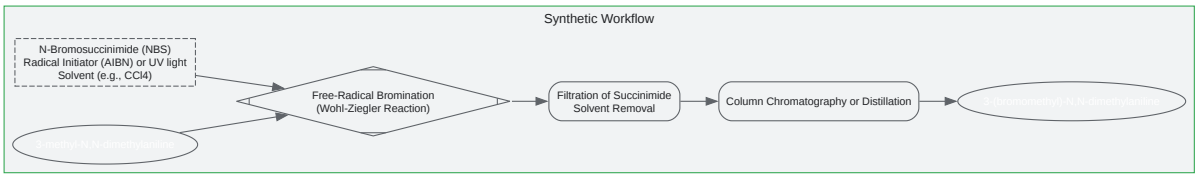

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Caption: Proposed synthesis of **3-(bromomethyl)-N,N-dimethylaniline**.

Caution: This protocol is a general guideline and should be adapted and optimized. All work should be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (PPE) should be worn.

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 3-methyl-N,N-dimethylaniline (1.0 eq.) in a suitable anhydrous solvent (e.g., carbon tetrachloride or cyclohexane).
- Addition of Reagents: Add N-bromosuccinimide (NBS, 1.05 eq.) and a catalytic amount of a radical initiator, such as azobisisobutyronitrile (AIBN, 0.02 eq.).
- Reaction: Heat the mixture to reflux and irradiate with a UV lamp (or a standard floodlight) to initiate the reaction. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC). The disappearance of the starting material and the appearance of a new, typically less polar, spot indicates product formation.
- Work-up: Once the reaction is complete, cool the mixture to room temperature. The succinimide byproduct will precipitate and can be removed by filtration.
- Purification: Wash the filtrate with an aqueous solution of sodium thiosulfate to remove any remaining bromine, followed by a brine wash. Dry the organic layer over anhydrous sodium

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sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by vacuum distillation or column chromatography on silica gel.

Applications in Research and Drug Development

The synthetic utility of **3-(bromomethyl)-N,N-dimethylaniline** makes it a valuable intermediate in several areas of chemical research:

- Medicinal Chemistry: N,N-dimethylaniline derivatives are found in a variety of biologically active molecules.[4][10] The ability to use the bromomethyl group as a handle to introduce diverse functionalities allows for the rapid generation of compound libraries for structure-activity relationship (SAR) studies. For example, it can be used to link the N,N-dimethylaniline core to other pharmacophores or to introduce side chains that modulate solubility, metabolic stability, or target binding.

- Organic Synthesis: As a reactive electrophile, it serves as a key building block for the synthesis of more complex molecular architectures. Its utility is analogous to that of benzyl bromide, but with the added electronic and steric influence of the meta-dimethylamino group.

- Materials Science: The N,N-dimethylaniline moiety is known for its electronic properties and can be incorporated into polymers or dyes. The bromomethyl group provides a convenient point of attachment for polymerization or for grafting onto surfaces.

Part 3: Safety and Handling

While a specific Safety Data Sheet (SDS) for **3-(bromomethyl)-N,N-dimethylaniline** is not readily available, its hazards can be inferred from its structure as a reactive benzylic bromide and a substituted aniline.

- Toxicity: Assumed to be toxic if swallowed, in contact with skin, or if inhaled. Anilines and their derivatives can be toxic, and benzylic bromides are lachrymators and skin irritants.

- Handling: Handle in a chemical fume hood. Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves. Avoid inhalation of vapors and contact with skin and eyes.

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- Storage: Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong bases. It may be light-sensitive.

Conclusion

3-(bromomethyl)-N,N-dimethylaniline is a valuable, albeit not widely documented, chemical intermediate. Its utility stems from the high reactivity of its benzylic bromide group, which allows for a wide range of synthetic transformations. A clear understanding of its identity, particularly in differentiation from its isomer 3-bromo-N,N-dimethylaniline, is paramount for its successful application. The synthetic protocol outlined in this guide provides a practical approach to its preparation, opening the door for its broader use in medicinal chemistry, organic synthesis, and materials science. As with all reactive compounds, appropriate safety precautions must be taken during its handling and use.

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